

N2-Methylguanosine-d3 molecular weight and formula

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Compound of Interest

Compound Name: N2-Methylguanosine-d3

Cat. No.: B12381206

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In-Depth Technical Guide: N2-Methylguanosine-d3

This technical guide provides a detailed overview of the molecular properties of **N2-Methylguanosine-d3**, a deuterated analog of N2-Methylguanosine. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their studies.

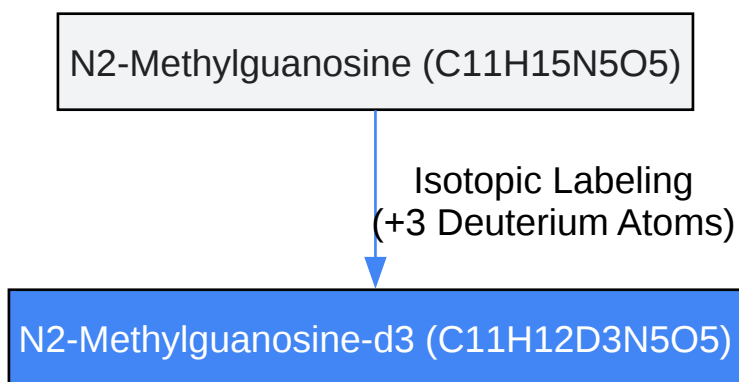
Core Molecular Data

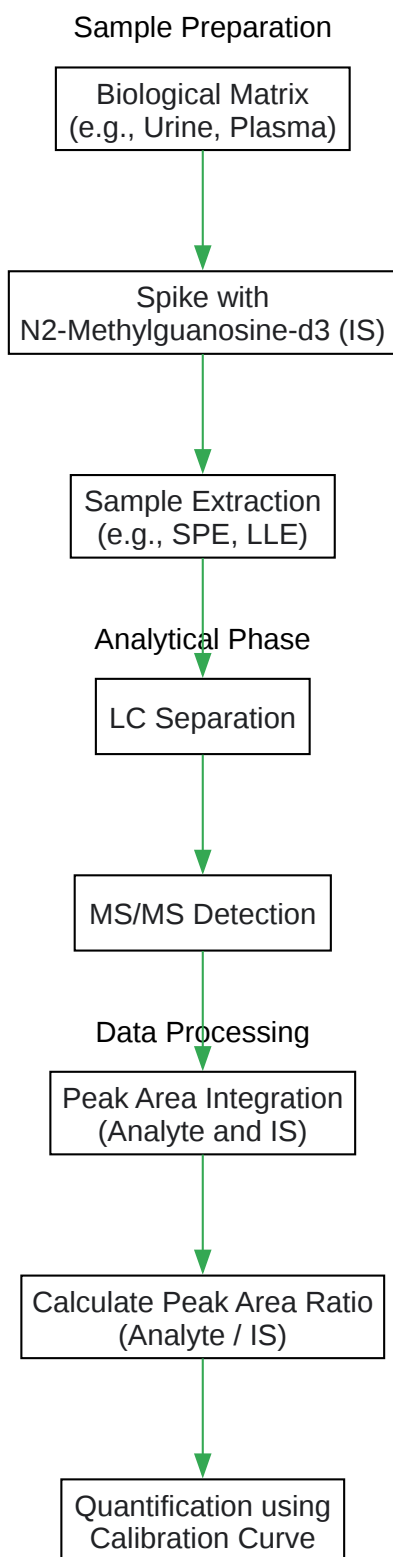
The incorporation of deuterium in **N2-Methylguanosine-d3** results in a predictable mass shift, a crucial feature for its application as an internal standard in quantitative mass spectrometry-based analyses. The key molecular identifiers for both the deuterated and non-deuterated forms are summarized below for direct comparison.

Property	N2-Methylguanosine-d3	N2-Methylguanosine
Molecular Formula	C11H12D3N5O5	C11H15N5O5[1][2][3][4]
Molecular Weight	300.29 g/mol [5]	297.27 g/mol [1][6][3][4][7]
Synonyms	m2G-d3	m2G, 2-Methylguanosine[1]

Isotopic Relationship

N2-Methylguanosine-d3 is a stable isotope-labeled version of N2-Methylguanosine. The deuterium atoms replace three hydrogen atoms on the N2-methyl group, providing a distinct and stable mass difference for analytical purposes.





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